

An In-depth Technical Guide to the Physicochemical Properties of Swep Herbicide

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Compound of Interest

Compound Name: Swep

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physicochemical properties of the herbicide **Swep** (methyl N-(3,4-dichlorophenyl)carbamate). The information is curated to support research, scientific analysis, and professionals in drug development by presenting quantitative data in a structured format, detailing experimental methodologies, and illustrating key biological pathways and workflows.

Physicochemical Properties of Swep

The following table summarizes the key physicochemical properties of **Swep**. These parameters are crucial for understanding its environmental fate, transport, and biological interactions.

Property	Value	Reference(s)
IUPAC Name	methyl (3,4-dichlorophenyl)carbamate	
CAS Number	1918-18-9	[1]
Molecular Formula	C ₈ H ₇ Cl ₂ NO ₂	[2]
Molecular Weight	220.05 g/mol	[2]
Melting Point	113 °C	[2]
Boiling Point	110-113 °C (Technical)	[2]
Water Solubility	Insoluble	[2]
Solubility in Organic Solvents	Acetone: 46%Diisobutyl ketone: 19%Dimethylformamide: 64%Isophorone: 33%Xylene: < 2.5%	[2]
Vapor Pressure	0.00139 mmHg	[2]
Log K _{ow} (Octanol-Water Partition Coefficient)	3.32	[2]
Henry's Law Constant	1.2 x 10 ⁻⁸ atm·m ³ /mol (Estimated)	[2]

Experimental Protocols

Detailed experimental protocols for determining the key physicochemical properties of herbicides like **Swep** are outlined in the OECD Guidelines for the Testing of Chemicals. The following are summaries of the standard methodologies.

Water Solubility (OECD Guideline 105)

The flask method is a common technique for determining the water solubility of substances.

- Principle: A specific amount of the test substance is dissolved in water at a temperature slightly above the test temperature. The solution is then allowed to equilibrate at the test temperature for a sufficient period, after which the concentration of the substance in the aqueous phase is determined.
- Apparatus: A constant temperature bath, flasks with stoppers, and an analytical instrument suitable for quantifying the test substance (e.g., High-Performance Liquid Chromatography - HPLC).
- Procedure:
 - A supersaturated solution of **Swep** in water is prepared.
 - The solution is stirred at a constant temperature (e.g., 20 °C) for an extended period (typically 24-48 hours) to reach equilibrium.
 - The solution is then filtered to remove any undissolved particles.
 - The concentration of **Swep** in the clear aqueous phase is measured using a validated analytical method, such as HPLC with UV detection.
 - The experiment is repeated until at least three consecutive measurements show no significant difference in concentration.

Vapor Pressure (OECD Guideline 104)

Multiple methods can be used to determine vapor pressure, including the gas saturation method.

- Principle: A stream of inert gas is passed through or over the test substance at a known flow rate and temperature, becoming saturated with the substance's vapor. The amount of substance transported by the gas is then determined, allowing for the calculation of the vapor pressure.
- Apparatus: A constant temperature bath, a system for controlling and measuring gas flow, traps to collect the vaporized substance, and an analytical instrument for quantification.
- Procedure:

- A sample of **Swep** is placed in a thermostatically controlled chamber.
- A carrier gas (e.g., nitrogen or air) is passed over the sample at a low, constant flow rate for a known period.
- The vaporized **Swep** is collected in a sorbent tube or a cold trap.
- The amount of trapped **Swep** is quantified using an appropriate analytical technique, such as Gas Chromatography (GC) with a suitable detector.
- The vapor pressure is calculated from the amount of substance collected, the volume of gas passed, and the temperature.

Partition Coefficient (n-octanol/water) (OECD Guideline 107)

The shake flask method is a straightforward approach to determine the octanol-water partition coefficient (K_{ow}).

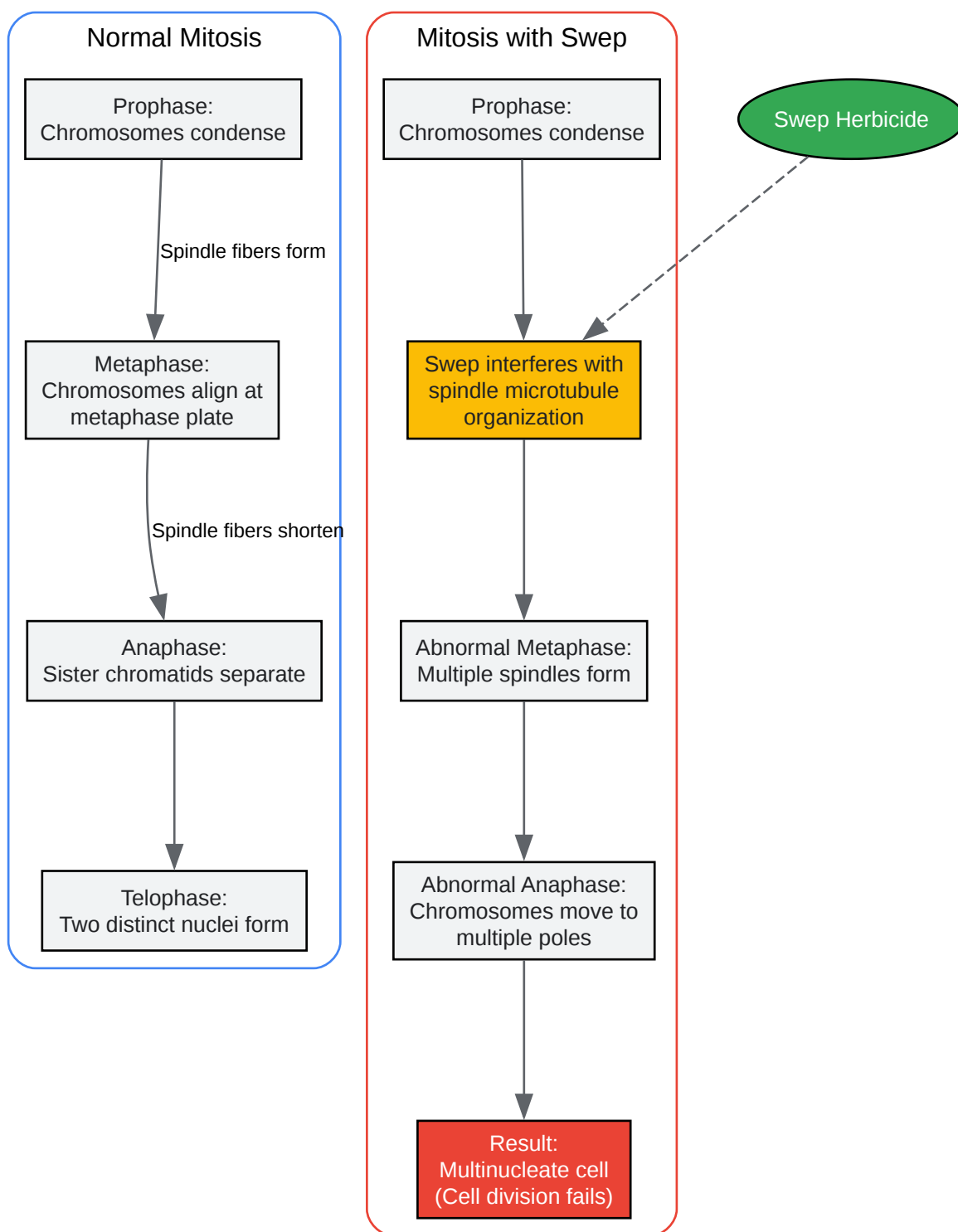
- Principle: The test substance is dissolved in a two-phase system of n-octanol and water. The system is shaken to allow for the partitioning of the substance between the two phases until equilibrium is reached. The concentration of the substance in each phase is then measured.
- Apparatus: Centrifuge, mechanical shaker, flasks, and a suitable analytical instrument (e.g., HPLC).
- Procedure:
 - A solution of **Swep** is prepared in either n-octanol or water.
 - This solution is added to a flask containing a known volume of the other solvent (water or n-octanol, respectively).
 - The flask is shaken at a constant temperature until equilibrium is achieved.
 - The mixture is centrifuged to ensure complete separation of the two phases.

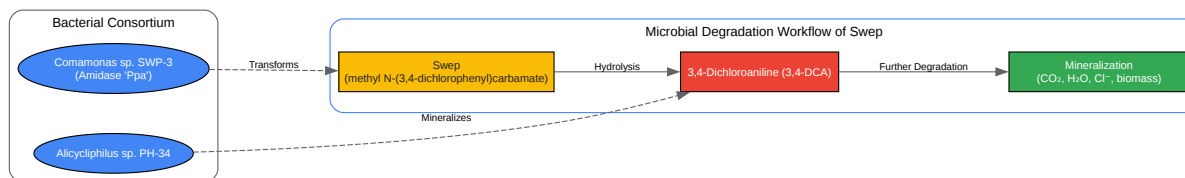
- The concentration of **Swep** in both the n-octanol and water phases is determined analytically.
- The partition coefficient (K_{ow}) is calculated as the ratio of the concentration in the n-octanol phase to the concentration in the aqueous phase. The result is typically expressed as its logarithm ($\text{Log } K_{ow}$).

Mandatory Visualizations

Mode of Action: Disruption of Mitosis

Swep, as a carbamate herbicide, inhibits plant growth by disrupting the process of mitosis, specifically by interfering with the organization of the spindle microtubules. This leads to abnormal cell division and ultimately, cell death.





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